



Application Notes & Protocols: K41498 Administration for In Vivo Animal Studies

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Compound of Interest		
Compound Name:	K41498	
Cat. No.:	B15572332	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

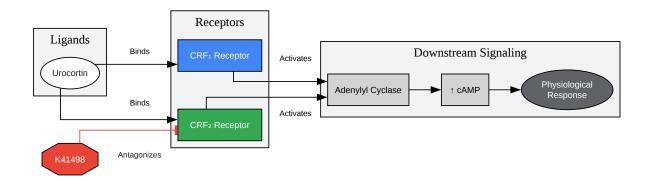
K41498 is a potent and highly selective peptide antagonist for the Corticotropin-Releasing Factor Receptor 2 (CRF₂).[1][2] Developed as a more metabolically stable analogue of antisauvagine-30, **K41498** is an invaluable tool for investigating the physiological roles of CRF₂ receptors in both central and peripheral systems.[1] CRF receptors, including CRF₁ and CRF₂, are key mediators of the stress response, with distinct distributions and functions. While CRF₁ is primarily associated with anxiety and anxiogenic behaviors, CRF₂ is involved in a range of functions, including cardiovascular regulation.[1][3]

These application notes provide detailed protocols for the in vivo administration of **K41498** in rodent models to study its antagonist activity, particularly in the context of cardiovascular function.

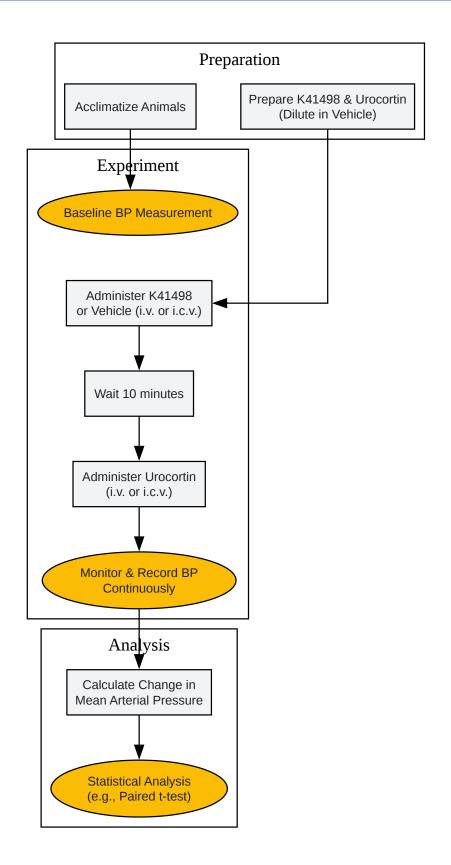
Mechanism of Action

K41498 functions as a competitive antagonist with sub-nanomolar affinity for CRF₂ receptors (both hCRF₂α and hCRF₂β isoforms), exhibiting approximately 700-fold selectivity over the CRF₁ receptor. Its mechanism involves binding to the CRF₂ receptor and inhibiting the agonist-stimulated accumulation of cyclic AMP (cAMP), a key second messenger in the signaling cascade. In vivo, **K41498** has been shown to bind to presynaptic CRF₂ receptors located on vagal afferent terminals in the brainstem.

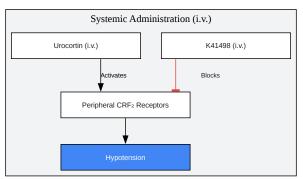


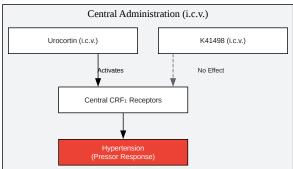












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References

- 1. The highly selective CRF2 receptor antagonist K41498 binds to presynaptic CRF2 receptors in rat brain PMC [pmc.ncbi.nlm.nih.gov]
- 2. The highly selective CRF2 receptor antagonist K41498 binds to presynaptic CRF2 receptors in rat brain: Find an Expert: The University of Melbourne [findanexpert.unimelb.edu.au]
- 3. Development and use of a high-throughput screen to identify novel modulators of the corticotropin releasing factor binding protein PMC [pmc.ncbi.nlm.nih.gov]
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